

Essential Safety and Logistics for Handling 3-(Trifluoromethyl)thiophenol

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Compound of Interest

Compound Name: 3-(Trifluoromethyl)thiophenol

Cat. No.: B1345641

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling reactive and potentially hazardous compounds like **3-(Trifluoromethyl)thiophenol**. This guide provides immediate, essential safety protocols, logistical information, and disposal plans to foster a secure research environment.

Chemical Profile: **3-(Trifluoromethyl)thiophenol**, with the CAS number 937-00-8, is a versatile intermediate in organic synthesis, notably in the development of pharmaceuticals and agrochemicals.^{[1][2]} Its unique properties are attributed to the trifluoromethyl group and the thiol functionality.^[1] However, it is classified as a hazardous chemical, being harmful if swallowed, in contact with skin, or inhaled, and causes skin and serious eye irritation.^{[3][4]} It may also cause respiratory irritation.^{[3][4]}

Quantitative Data Summary

A clear understanding of the physical and chemical properties of **3-(Trifluoromethyl)thiophenol** is crucial for its safe handling.

Property	Value
Molecular Formula	C7H5F3S[5]
Molecular Weight	178.17 g/mol [2][5]
Boiling Point	62°C (11 torr)[5]
Flash Point	63°C[5]
Density	1.314 g/cm ³ [5]
Vapor Pressure	1.5 ± 0.3 mmHg at 25°C (Predicted)[5]
Refractive Index	1.49[5]

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is critical to mitigate the risks associated with **3-(Trifluoromethyl)thiophenol**.

Protection Type	Specification	Rationale
Hand Protection	Wear appropriate protective gloves.[6] Nitrile gloves are a suitable option.[7]	To prevent skin contact, as the chemical is harmful upon dermal absorption.[3]
Eye Protection	Chemical safety goggles or a face shield.	To protect against splashes that can cause serious eye irritation.[3]
Skin and Body Protection	Wear a lab coat, closed-toe shoes, and appropriate protective clothing.[4][8]	To prevent accidental skin exposure.[4]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator is necessary.[6]	To avoid inhalation of harmful vapors that can cause respiratory tract irritation.[3][9]

Operational Plan: From Preparation to Disposal

A systematic, step-by-step approach ensures that all safety measures are in place throughout the handling process.

1. Preparation:

- Ensure that a calibrated chemical fume hood is operational.
- Verify the accessibility and functionality of the emergency eyewash station and safety shower.[\[3\]](#)
- Assemble all necessary laboratory equipment and reagents before commencing work.
- All personnel must be thoroughly trained on the hazards and handling procedures of **3-(Trifluoromethyl)thiophenol**.

2. Handling:

- Conduct all manipulations of **3-(Trifluoromethyl)thiophenol** inside a certified chemical fume hood to minimize inhalation exposure.
- Wear the complete set of recommended PPE at all times.
- Avoid direct contact with the chemical.[\[3\]](#) In case of accidental contact, follow the first-aid measures outlined below.
- Keep the container tightly closed when not in use to prevent the release of vapors.[\[4\]](#)
- The substance is air-sensitive and should be kept under an inert gas.[\[3\]](#)

3. Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[3\]](#)[\[4\]](#)
- Keep containers tightly sealed.[\[4\]](#)

4. First-Aid Measures:

- After Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.^[6]
- After Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.^{[4][10]} Remove contaminated clothing. Seek immediate medical attention.^[3]
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^[3] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.^[3]
- After Ingestion: Do NOT induce vomiting.^[3] Rinse mouth with water. Seek immediate medical attention.^[3]

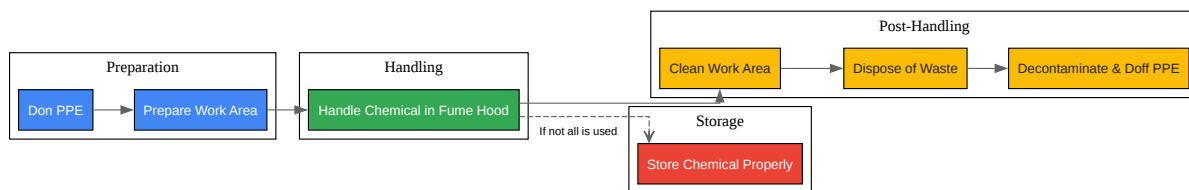
5. Spill and Disposal Plan:

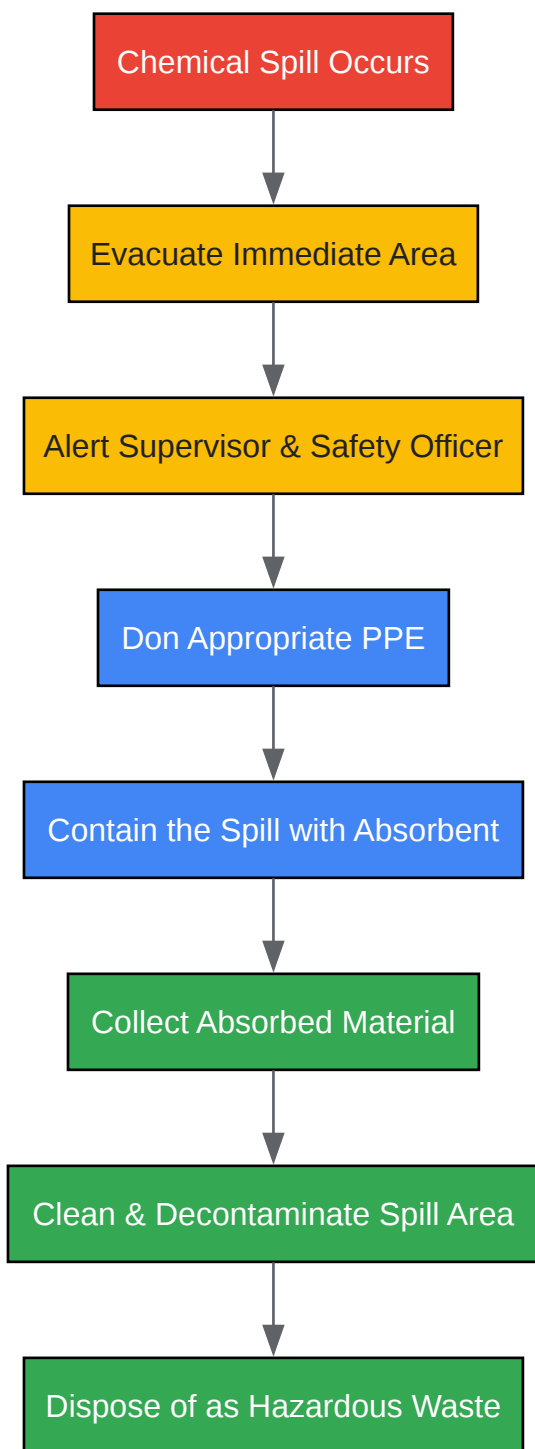
- Spill Response:
 - In case of a spill, evacuate the area immediately.
 - Wear appropriate PPE, including respiratory protection.
 - Absorb the spill with an inert, non-combustible material like vermiculite or sand.
 - Collect the absorbed material into a sealed container for hazardous waste disposal.
 - Clean the spill area thoroughly.
- Disposal:
 - All waste containing **3-(Trifluoromethyl)thiophenol** must be treated as hazardous waste.
 - Dispose of the chemical and any contaminated materials in sealed, properly labeled containers.^[4]

- Follow all local, regional, and national regulations for hazardous waste disposal.^[4]
Chemical waste should be disposed of through an approved waste disposal plant.^[4]

Visual Workflow Guides

To further enhance safety and procedural clarity, the following diagrams illustrate key workflows.





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